

# 4'-Bromobiphenyl-2-carboxylic acid CAS number and properties

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## Compound of Interest

Compound Name: 4'-Bromobiphenyl-2-carboxylic acid

Cat. No.: B1282902

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An In-depth Technical Guide to **4'-Bromobiphenyl-2-carboxylic Acid**

## Introduction

**4'-Bromobiphenyl-2-carboxylic acid** is a biphenyl compound containing both a carboxylic acid and a bromine substituent. This bifunctional arrangement makes it a valuable building block in organic synthesis. The biphenyl structure is a common motif in pharmaceuticals, agrochemicals, and materials science, lending significance to its derivatives. This guide provides a comprehensive overview of the chemical and physical properties, a plausible synthetic route, potential applications, and safety information for **4'-Bromobiphenyl-2-carboxylic acid**.

## Chemical and Physical Properties

The key properties of **4'-Bromobiphenyl-2-carboxylic acid** are summarized in the table below.

Property	Value
CAS Number	37174-65-5[1]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> BrO <sub>2</sub> [1]
Molecular Weight	277.11 g/mol [1]
Appearance	Yellow to white solid[1]
Boiling Point	390°C at 760 mmHg[1]
Density	1.51 g/cm <sup>3</sup> [1]

## Synthesis

A common and effective method for the synthesis of biphenyl carboxylic acids is the Suzuki-Miyaura cross-coupling reaction. This reaction involves the palladium-catalyzed coupling of an aryl halide with an arylboronic acid. For the synthesis of **4'-Bromobiphenyl-2-carboxylic acid**, a suitable starting combination would be 2-bromobenzoic acid and 4-bromophenylboronic acid.

## Proposed Experimental Protocol: Suzuki-Miyaura Cross-Coupling

The following is a generalized protocol for the synthesis of biphenyl carboxylic acids, which can be adapted for **4'-Bromobiphenyl-2-carboxylic acid**. [2]

Materials:

- 1-(4-bromophenyl) cyclopropane-1-carboxylic acid (or a similar aryl halide)
- Substituted boronic acid
- Tetrakis(triphenylphosphine)palladium(0)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- 1,4-dioxane
- Water

#### Procedure:

- In a reaction vessel, dissolve the aryl halide (e.g., 1-(4-bromophenyl) cyclopropane-1-carboxylic acid) in a 4:1 mixture of 1,4-dioxane and water.[2]
- To this solution, add the corresponding boronic acid and potassium carbonate.[2]
- Add the palladium catalyst, Tetrakis(triphenylphosphine)palladium(0), to the mixture.[2]
- Stir the resulting reaction mixture at 80°C for approximately 16 hours.[2]
- Monitor the reaction's progress using Thin Layer Chromatography (TLC).[2]
- Upon completion, dilute the reaction mixture with water and extract the product with ethyl acetate.[2]
- The crude product can then be purified by recrystallization or column chromatography.

## Applications in Research and Drug Development

Biphenyl derivatives are of significant interest in medicinal chemistry due to their presence in a number of pharmacologically active compounds.[2] The carboxylic acid group, in particular, is a key functional group in the pharmacophore of over 450 approved drugs.[3]

The structure of **4'-Bromobiphenyl-2-carboxylic acid**, with its biphenyl core, offers a versatile scaffold for the synthesis of novel compounds.[4] The carboxylic acid moiety can enhance the hydrophilicity and polarity of drug candidates, which can in turn affect their bioavailability.[2] Biphenyl-derived carboxylic acids are found in several non-steroidal anti-inflammatory drugs (NSAIDs).[2]

The bromine atom provides a reactive handle for further functionalization through various cross-coupling reactions, allowing for the creation of a diverse library of compounds for screening in drug discovery programs.

## Safety and Handling

While a specific safety data sheet for **4'-Bromobiphenyl-2-carboxylic acid** is not readily available, the safety precautions for similar brominated biphenyl compounds should be

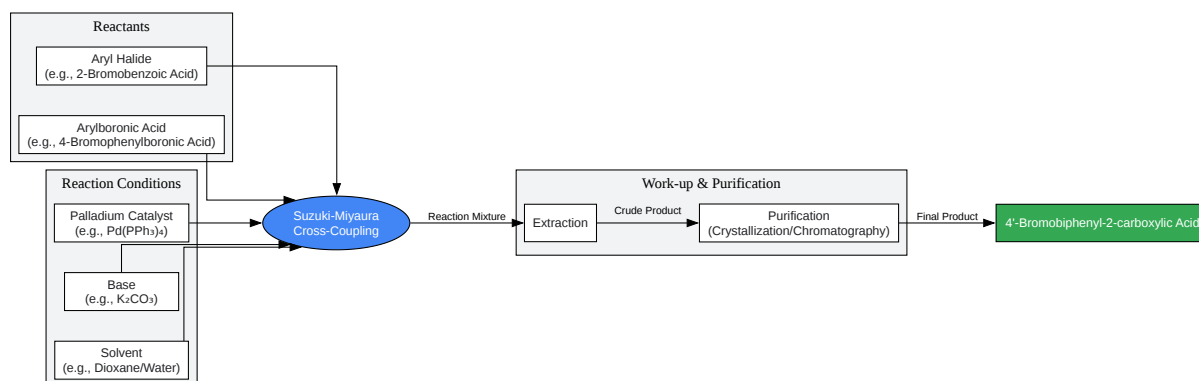
followed.

#### General Safety Precautions:

- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Use only in a well-ventilated area.[\[5\]](#)
- Personal Protective Equipment: Wear appropriate protective gloves, clothing, and eye/face protection.[\[5\]](#)
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated place.[\[5\]](#)
- First Aid:
  - Skin Contact: Immediately wash with plenty of soap and water.[\[6\]](#)
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[6\]](#)
  - Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[6\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[6\]](#)

## Synthetic Pathway Visualization

The following diagram illustrates a generalized workflow for the Suzuki-Miyaura cross-coupling reaction, a plausible synthetic route for **4'-Bromobiphenyl-2-carboxylic acid**.



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Caption: Generalized workflow for the synthesis of **4'-Bromobiphenyl-2-carboxylic acid** via Suzuki-Miyaura cross-coupling.

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Address: 3281 E Guasti Rd

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